

Personal protective equipment for handling Methyl 2,3-dichlorophenylacetate

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Compound of Interest

Compound Name: *Methyl 2,3-dichlorophenylacetate*

Cat. No.: *B075993*

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Essential Safety and Handling Guide for Methyl 2,3-dichlorophenylacetate

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Methyl 2,3-dichlorophenylacetate**. Adherence to these protocols is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure to **Methyl 2,3-dichlorophenylacetate**. The following table summarizes the required PPE for various laboratory operations involving this compound.

Operation	Eye and Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Low-Volume Handling (e.g., weighing, preparing solutions in a fume hood)	Chemical safety goggles	Nitrile gloves (double-gloved) for splash protection only. Change immediately upon contact.	Not generally required when handled in a certified chemical fume hood.	Standard laboratory coat
High-Volume Handling or Potential for Splash	Chemical safety goggles and a face shield	Viton™ gloves. Consider double-gloving with an inner nitrile glove.	Air-purifying respirator with an organic vapor/acid gas (yellow) cartridge.	Chemical-resistant apron over a laboratory coat
Spill Cleanup	Chemical safety goggles and a face shield	Viton™ gloves	Air-purifying respirator with an organic vapor/acid gas (yellow) cartridge.	Chemical-resistant suit or coveralls

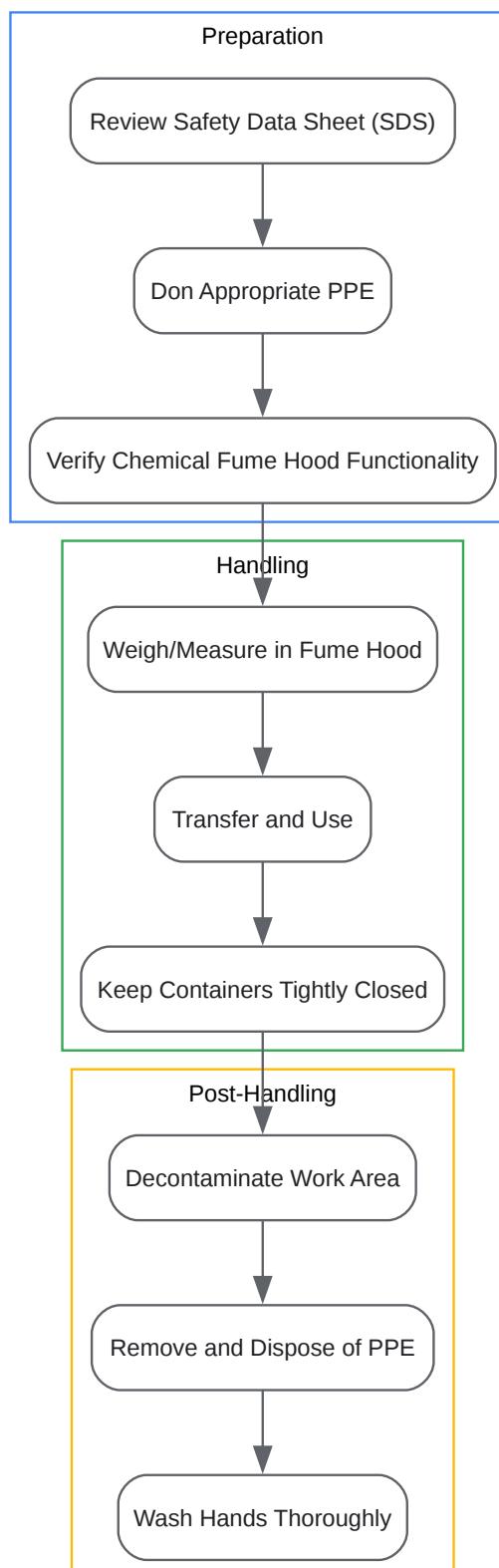
Glove Selection and Breakthrough Times:

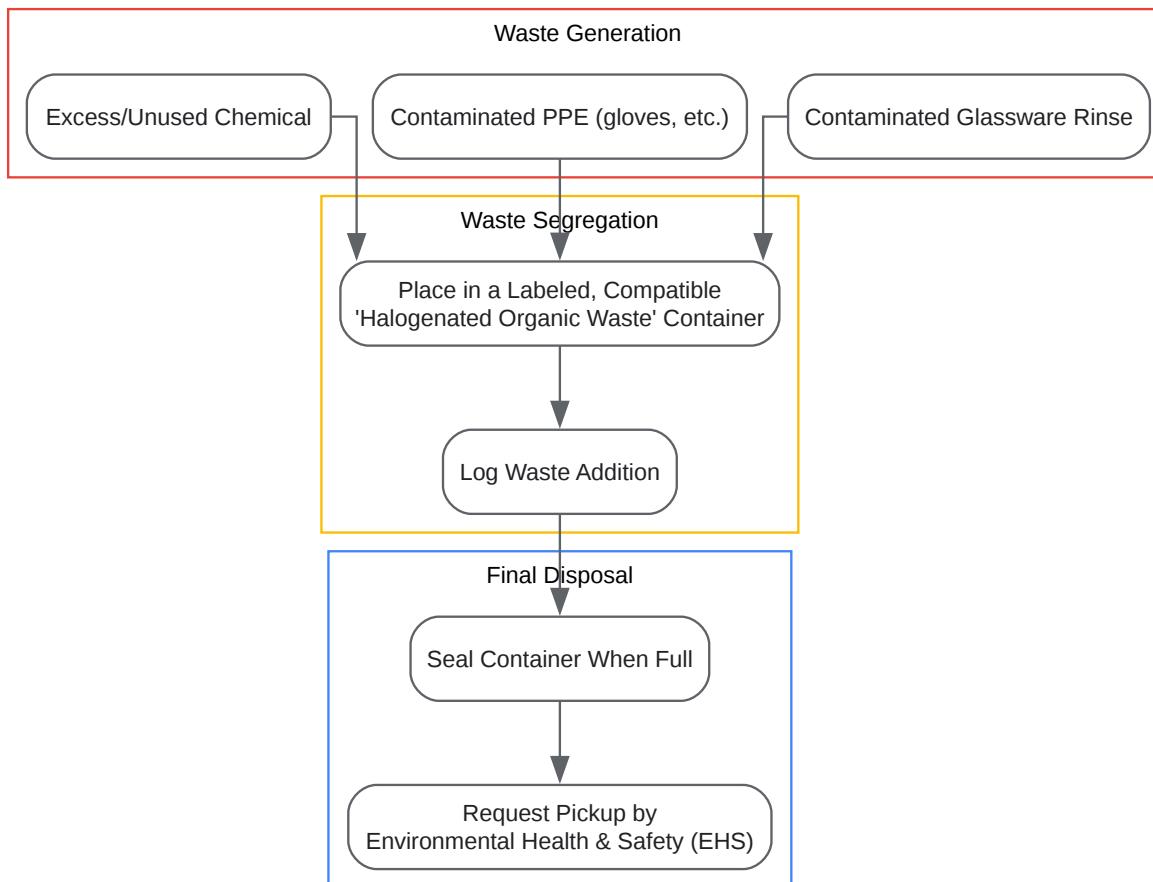
Studies on chlorinated aromatic compounds, which are structurally similar to **Methyl 2,3-dichlorophenylacetate**, have shown significant differences in the protective capabilities of common glove materials.[\[1\]](#)

Glove Material	Breakthrough Time	Recommendation
Viton™	> 4 hours	Recommended for prolonged handling or immersion.
Nitrile	< 1 hour	Not recommended for prolonged contact. Suitable for incidental splash protection only; must be changed immediately upon contamination. [1]
Butyl Rubber	Not specifically tested, but generally offers good resistance to esters and aromatic hydrocarbons.	A potential alternative to Viton™, but specific breakthrough data is not available.
Natural Rubber (Latex)	Poor resistance to halogenated organic compounds.	Not Recommended.

Operational Plan for Safe Handling

A systematic approach to handling **Methyl 2,3-dichlorophenylacetate** is crucial for minimizing risk. The following workflow outlines the key steps from preparation to post-handling procedures.





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References

- 1. Permeation of chlorinated aromatic compounds through Viton and nitrile glove materials - PubMed [pubmed.ncbi.nlm.nih.gov]
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